

p-Anisoyl chloride physical and chemical properties

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Compound of Interest

Compound Name: 4-Methoxybenzoyl chloride

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An In-depth Technical Guide to p-Anisoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of p-Anisoyl chloride (also known as **4-methoxybenzoyl chloride**), a pivotal reagent in organic synthesis and pharmaceutical development. It details the compound's core physical and chemical properties, outlines established experimental protocols for its synthesis, and explores its key chemical reactions. This document is intended to serve as a critical resource for professionals in research and development, offering structured data, detailed methodologies, and visual representations of its chemical behavior to support laboratory applications and process development.

Core Physical and Chemical Properties

p-Anisoyl chloride is a colorless to amber-colored crystalline solid or liquid with a sharp, penetrating odor.^[1] It is a reactive acylating agent widely utilized in the synthesis of fine chemicals and pharmaceutical intermediates.^{[1][2]}

Data Presentation: Physical and Chemical Characteristics

The fundamental properties of p-Anisoyl chloride are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	100-07-2	[1][3][4]
Molecular Formula	C ₈ H ₇ ClO ₂	[1][3][5]
Molecular Weight	170.59 g/mol	[1][3][4]
Appearance	Colorless to brown/amber liquid or crystalline solid	[1][4][6]
Melting Point	22 °C (71.6 °F)	[1][7][8]
Boiling Point	262-263 °C (with slight decomposition) 145 °C at 14 mmHg	[1][3][8]
Density	1.260 g/mL at 20 °C	[1][7][9]
Refractive Index	n _{20/D} 1.581	[1][4]
Flash Point	87 °C (188.6 °F)	[7][8]
Solubility	Soluble in acetone, benzene, ether.[3][4] Decomposes in water and alcohol.[3][4]	[3][4]
Vapor Density	5.9	[8]

Synthesis and Experimental Protocols

The synthesis of p-Anisoyl chloride is most commonly achieved through the chlorination of p-anisic acid. Several methods have been established, varying in reagents and reaction conditions.

Protocol 1: Synthesis from p-Anisic Acid and Thionyl Chloride A widely referenced method for preparing p-Anisoyl chloride involves the reaction of p-anisic acid with thionyl chloride.[3] In this procedure, p-anisic acid is refluxed with an excess of thionyl chloride, which serves as both a

reactant and a solvent. The reaction produces p-Anisoyl chloride along with sulfur dioxide and hydrogen chloride as byproducts.[10] After the reaction is complete, excess thionyl chloride is removed by distillation, and the crude product is purified by vacuum distillation to yield pure p-Anisoyl chloride.[10]

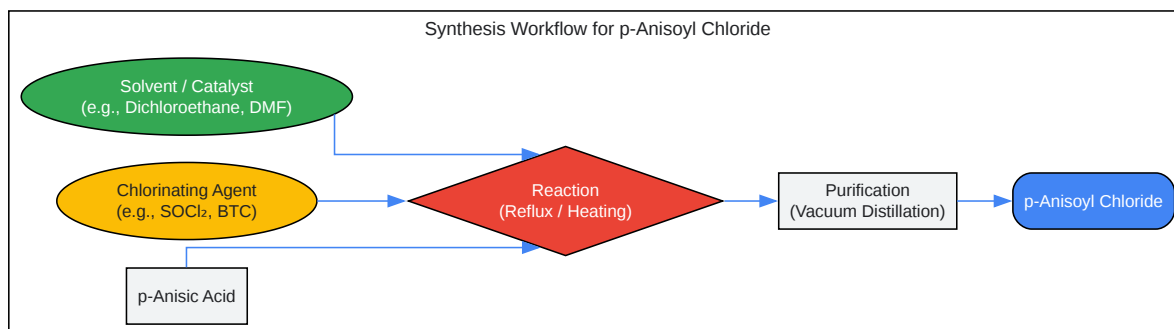
Protocol 2: Synthesis using Bis(trichloromethyl)carbonate (BTC) An alternative method utilizes bis(trichloromethyl)carbonate (BTC) as the chlorinating agent in a solvent such as dichloroethane.[10][11]

- Procedure:
 - Add p-anisic acid (0.1 mol), dichloroethane, and a catalytic amount of an initiator like DMF (N,N-Dimethylformamide) to a reaction vessel equipped with a reflux condenser and a system for absorbing tail gas.[10]
 - Heat the mixture to approximately 40-45°C.[10][11]
 - Slowly add a solution of BTC in dichloroethane.[10][11]
 - After the addition is complete, reflux the reaction mixture for 1-2 hours.[10][11]
 - Following the reaction, recover the solvent by distillation under reduced pressure to obtain the p-Anisoyl chloride product.[10][11] This method is noted for its mild reaction conditions and high product purity and yield, making it suitable for industrial production.[10][11]

Protocol 3: Synthesis from Benzotrichloride and p-Methoxybenzoic Acid This method involves the reaction of benzotrichloride with p-methoxybenzoic acid in the presence of a Lewis acid catalyst.[12][13]

- Procedure:
 - Mix benzotrichloride and p-methoxybenzoic acid in a 1:1 molar ratio.[12][13]
 - Add a Lewis acid catalyst, such as zinc chloride or iron trichloride.[12][13]
 - Heat the mixture to a temperature between 100-150°C for 5-10 hours to facilitate the acyl chlorination reaction.[12][13]

- Cool the reaction products and purify them to yield p-Anisoyl chloride and benzoyl chloride as a by-product.[12][13] An advantage of this process is that the tail gas (HCl) can be absorbed in water and recycled.[13]



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Caption: General workflow for the synthesis of p-Anisoyl chloride.

Chemical Reactivity and Applications

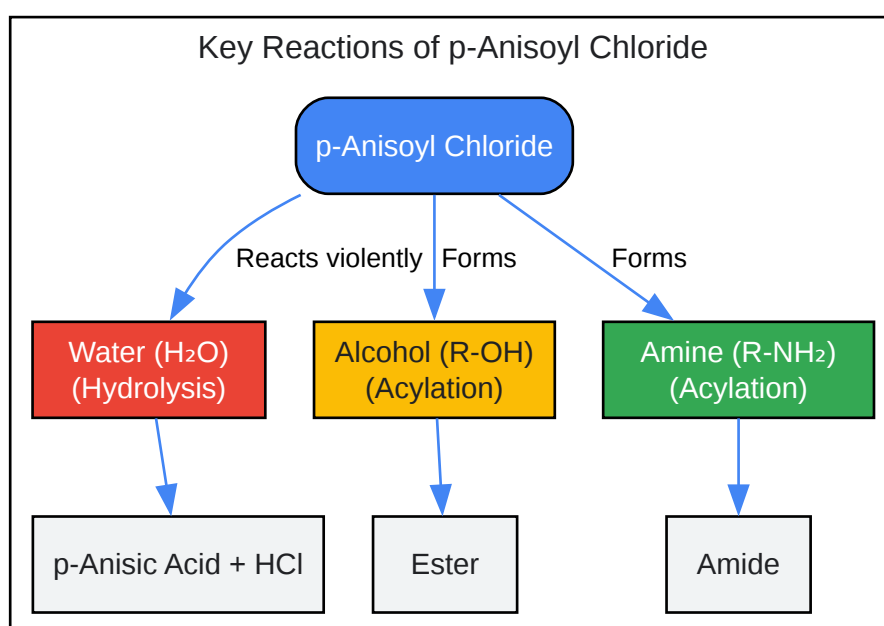
p-Anisoyl chloride is a stable compound under normal conditions but exhibits high reactivity, particularly with nucleophiles.[1][8] It is sensitive to moisture and reacts violently with water.[1][8]

Key Reactions:

- **Hydrolysis:** p-Anisoyl chloride readily decomposes in the presence of water or moisture, including moisture in the air.[3][4][14] This exothermic reaction yields p-anisic acid and hydrochloric acid.[14] Due to this reactivity, it must be handled in a moisture-free environment.[1]
- **Acylation:** As a reactive acylating agent, p-Anisoyl chloride is widely used to introduce the p-anisoyl group into other molecules.[1][2] It reacts with:

- Alcohols to form esters.
- Amines to form amides.[1][2]
- Carboxylic acids to form carboxylic anhydrides.[1][2]

These reactions are fundamental in the synthesis of various pharmaceutical intermediates and fine chemicals.[2][6] For instance, it is used in the synthesis of stilbene and dihydrostilbene derivatives, which have been investigated as potential anti-cancer agents.[2][15]



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Caption: Reactivity pathways of p-Anisoyl chloride.

Safety and Handling

p-Anisoyl chloride is classified as a hazardous and corrosive substance.[4][8]

- Hazards: It causes severe skin burns and serious eye damage.[8][16] Vapors are lachrymatory and can cause serious eye burns.[3][4] It is also a combustible liquid.[8]
- Stability: The compound can decompose slowly at room temperature, leading to a buildup of pressure in sealed containers, which may result in an explosion.[1][3] It is incompatible with

water, moisture, strong bases, and strong oxidizing agents.[1][2]

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[8][17] Handling should be done in a well-ventilated area, and exposure to moisture must be avoided.[8]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[8] Recommended storage temperature is between 2-8°C.[1] Keep away from heat, sparks, and open flames.[8]

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